

# Methyl 3-amino-2-bromobenzoate stability and storage conditions.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 3-amino-2-bromobenzoate

Cat. No.: B033773

[Get Quote](#)

## Technical Support Center: Methyl 3-amino-2-bromobenzoate

This technical support center provides guidance on the stability and storage of **Methyl 3-amino-2-bromobenzoate** (CAS No. 106896-48-4), a key intermediate in pharmaceutical synthesis.<sup>[1]</sup> Proper handling and storage are crucial to maintain its integrity and ensure experimental success.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Methyl 3-amino-2-bromobenzoate**?

A1: To ensure the long-term stability of **Methyl 3-amino-2-bromobenzoate**, it is recommended to store it under an inert atmosphere, such as nitrogen or argon.<sup>[1]</sup> The compound should be kept in a tightly sealed container in a cool, dry, and dark place.<sup>[2][3]</sup> The recommended storage temperature is between 2-8°C.<sup>[1]</sup>

Q2: How stable is **Methyl 3-amino-2-bromobenzoate** at room temperature?

A2: **Methyl 3-amino-2-bromobenzoate** is relatively stable under normal conditions.<sup>[1]</sup> However, prolonged exposure to atmospheric conditions can lead to potential oxidation or hydrolysis.<sup>[1]</sup> For short-term use during an experiment, it can be handled at room temperature, but for long-term storage, refrigeration under an inert atmosphere is crucial.

Q3: What are the physical properties of **Methyl 3-amino-2-bromobenzoate**?

A3: At standard temperature and pressure, **Methyl 3-amino-2-bromobenzoate** is a clear, bright orange to amber colored liquid.<sup>[1]</sup> Key physical and chemical properties are summarized in the table below.

Q4: What materials are incompatible with **Methyl 3-amino-2-bromobenzoate**?

A4: Based on data for similar compounds, it is advisable to avoid contact with strong bases and strong oxidizing agents.<sup>[4]</sup>

Q5: What are the recommended handling procedures for this compound?

A5: Standard laboratory safety protocols should be followed. This includes using the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and avoiding contact with skin and eyes.<sup>[4][5][6]</sup> Do not breathe mist, vapors, or spray.<sup>[4][6]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Change in color or appearance of the compound	Exposure to air or light, leading to oxidation or degradation.	1. Visually inspect the storage container for a proper seal. 2. Ensure the compound has been stored under an inert atmosphere and protected from light. 3. If degradation is suspected, it is recommended to use a fresh batch for sensitive applications.
Inconsistent experimental results	Degradation of the starting material due to improper storage or handling.	1. Review storage conditions to ensure they meet the recommended guidelines (2-8°C, inert atmosphere). <sup>[1]</sup> 2. Verify that the compound was not exposed to incompatible materials. 3. Consider re-purifying the material if its integrity is in doubt.
Precipitate formation in solution	Limited solubility or reaction with the solvent.	1. Confirm the solubility of Methyl 3-amino-2-bromobenzoate in the chosen solvent. 2. Ensure the solvent is dry and free of contaminants.

## Data Presentation

Table 1: Physical and Chemical Properties of **Methyl 3-amino-2-bromobenzoate**

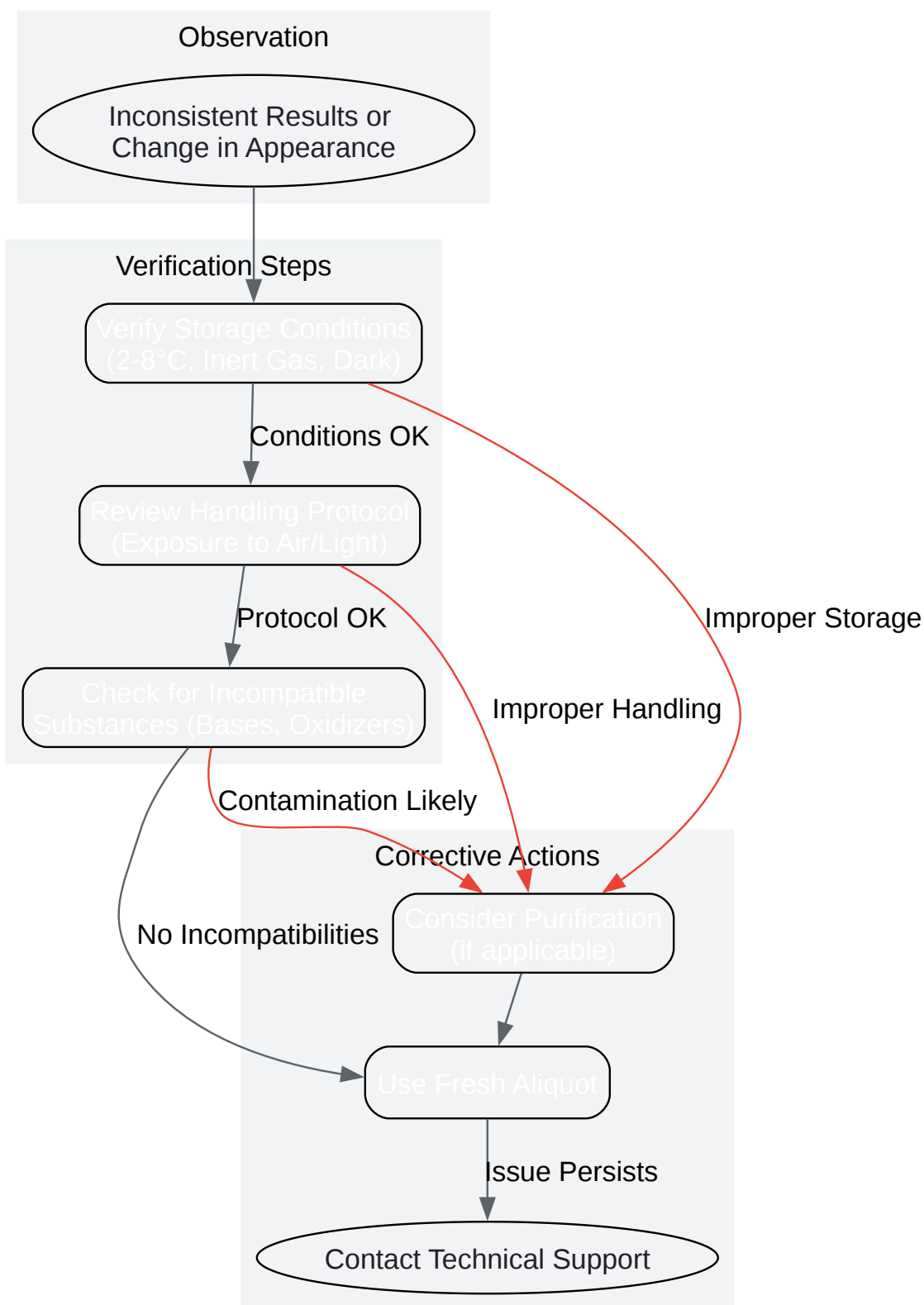
Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub>	[1]
Molecular Weight	230.06 g/mol	[1]
CAS Number	106896-48-4	[1]
Physical State	Liquid	[1]
Color	Clear, bright orange/amber	[1]
Boiling Point	314.1 ± 22.0 °C (Predicted)	[1]
Density	1.583 g/mL at 25 °C	[1]
Flash Point	>110°C	[1]

## Experimental Protocols

### Protocol 1: Recommended Storage and Handling

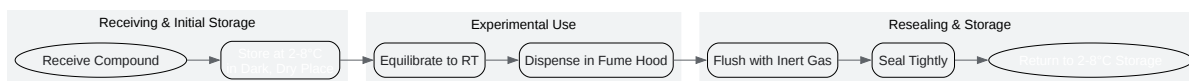
- **Receiving:** Upon receipt, immediately transfer the compound to a designated storage location that meets the recommended conditions.
- **Storage:** Store the container in a refrigerator at 2-8°C.[1] The storage area should be dark and dry.
- **Inert Atmosphere:** Before sealing the container for storage, flush the headspace with an inert gas like nitrogen or argon to displace air.[1]
- **Dispensing:** For experimental use, allow the container to warm to room temperature before opening to prevent condensation of moisture into the compound. Dispense the required amount in a well-ventilated fume hood.
- **Resealing:** After dispensing, re-flush the container with an inert gas before tightly sealing and returning to cold storage.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for unexpected experimental outcomes.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for storage and handling.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 3-amino-2-bromobenzoate (106896-48-4) for sale [vulcanchem.com]
- 2. lbaochemicals.com [lbaochemicals.com]
- 3. 106896-48-4|Methyl 3-amino-2-bromobenzoate|BLD Pharm [bldpharm.com]
- 4. fishersci.com [fishersci.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Methyl 3-amino-2-bromobenzoate stability and storage conditions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033773#methyl-3-amino-2-bromobenzoate-stability-and-storage-conditions]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)